

Application Note: Strategic Synthesis of Pyrido[2,3-d]pyrimidin-7-ones

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Compound of Interest

Compound Name: Ethyl 5-(methylthio)pyrimidine-4-carboxylate

CAS No.: 64224-61-9

Cat. No.: B1647208

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Abstract & Strategic Importance

The pyrido[2,3-d]pyrimidin-7-one scaffold represents a privileged pharmacophore in modern medicinal chemistry, serving as the structural core for blockbuster cyclin-dependent kinase (CDK) inhibitors such as Palbociclib (Ibrance) and Ribociclib. While de novo synthesis from acyclic precursors is possible, the "Pyrimidine-First" approach—annelating a pyridine ring onto a pre-functionalized pyrimidine core—offers superior regiocontrol and access to complex substitution patterns required for high-affinity kinase binding.

This guide details two distinct, industrially validated protocols for this transformation:

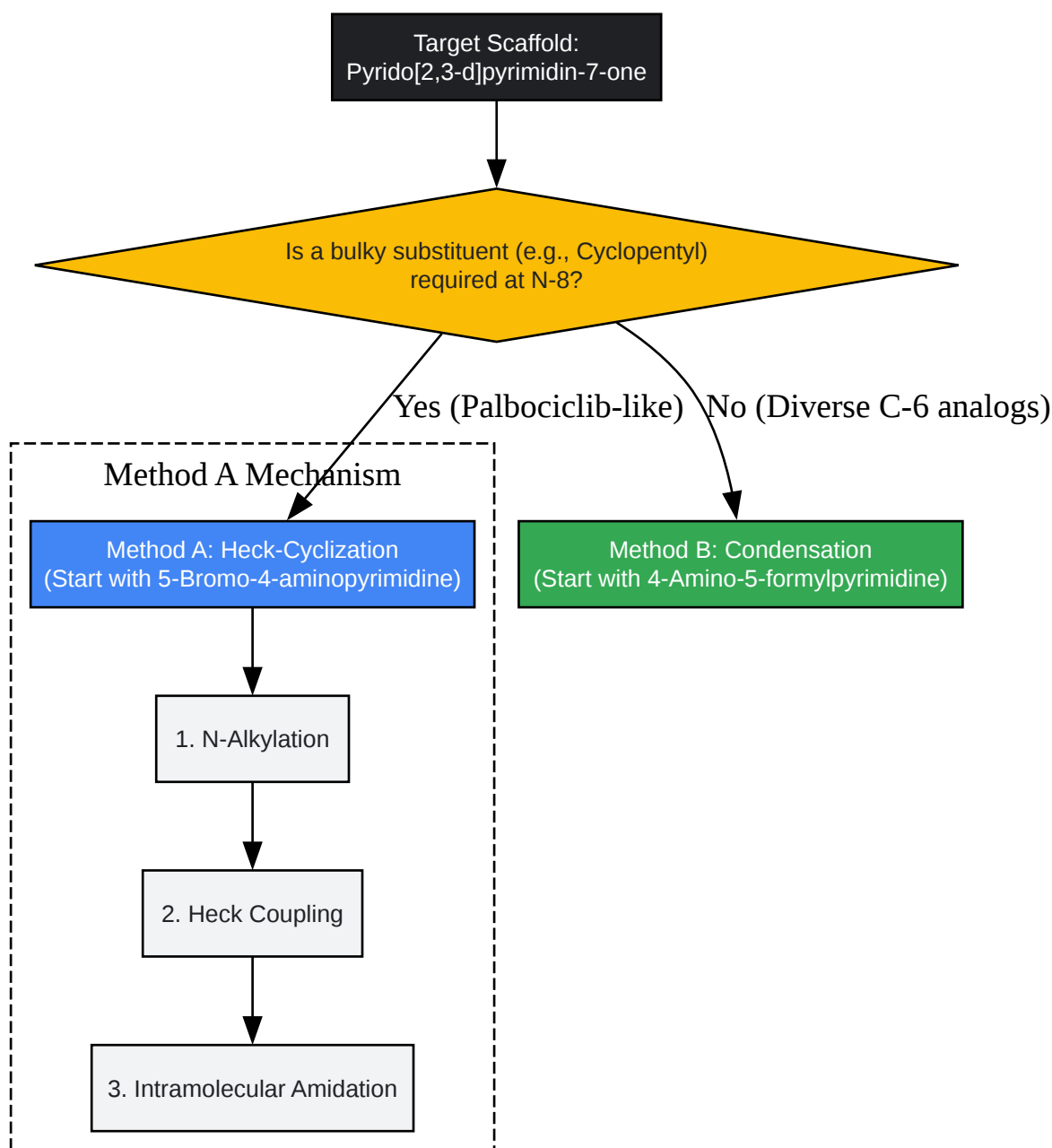
- Method A (The Heck-Cyclization Route): Ideal for installing bulky alkyl/aryl groups at N-8 (e.g., Palbociclib synthesis).
- Method B (The Knoevenagel-Condensation Route): Best for generating diverse C-6 substituted analogs from aldehyde precursors.

Strategic Analysis: Route Selection

Before initiating synthesis, researchers must select the pathway based on the desired substitution pattern at the N-8 and C-6 positions.

Feature	Method A: Heck-Cyclization	Method B: Aldehyde Condensation
Precursor	5-Halo-4-aminopyrimidines	4-Amino-5-pyrimidinecarbaldehydes
Key Reagent	Acrylates/Crotonic Acid + Pd Catalyst	Active Methylenes (e.g., Malonates)
N-8 Substituent	Introduced before cyclization (flexible)	Fixed by precursor (usually H or Me)
C-6 Substituent	Limited to Alkenyl/Alkyl	Diverse (Ester, Nitrile, Aryl)
Primary Application	Drug Manufacturing (Palbociclib)	Library Generation / SAR Studies

Decision Logic Diagram



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Caption: Decision matrix for selecting the optimal synthetic pathway based on target structural requirements.

Detailed Protocols

Method A: The Heck-Cyclization Route (Palbociclib Intermediate)

This protocol describes the synthesis of 2-chloro-8-cyclopentyl-5-methyl-8H-pyrido[2,3-d]pyrimidin-7-one, a key intermediate for Palbociclib.^{[1][2]} It utilizes a Palladium-catalyzed Heck reaction followed by cyclization.^[2]

Reagents & Materials

- Substrate: 5-Bromo-2-chloro-4-(cyclopentylamino)pyrimidine (prepared via S_NAr of 5-bromo-2,4-dichloropyrimidine).^[2]
- Coupling Partner: Crotonic acid (1.5 equiv).
- Catalyst: Pd(OAc)₂ (5 mol%) with P(o-tol)₃ or Xantphos.
- Base: Diisopropylethylamine (DIPEA) (2.5 equiv).
- Cyclization Agent: Acetic anhydride (Ac₂O).
- Solvent: DMF or NMP (degassed).

Step-by-Step Protocol

- Heck Coupling:
 - Charge a reaction vessel with the 5-bromopyrimidine substrate (1.0 equiv) and dry DMF (10 mL/g).
 - Add DIPEA (2.5 equiv) and crotonic acid (1.5 equiv).
 - Purge with N₂ for 15 minutes.
 - Add Pd(OAc)₂ (0.05 equiv) and Phosphine ligand (0.1 equiv).
 - Heat to 100°C for 12–16 hours.
 - Self-Validating Check: Monitor TLC (Hexane/EtOAc 7:3). The starting bromide (high R_f) should disappear, replaced by the polar acrylic acid intermediate.
- Workup (Acid Intermediate):

- Cool to room temperature. Dilute with water and adjust pH to ~3-4 with 1N HCl.
- Extract with EtOAc (3x). The intermediate is the trans-butenoic acid derivative.
- Cyclization (One-Pot Variation):
 - Redissolve the crude acid intermediate in Acetic Anhydride (5 vol) and Pyridine (1 vol).
 - Heat to 90°C for 3 hours. This promotes mixed anhydride formation followed by intramolecular attack of the ring nitrogen.
 - Critical Endpoint: Formation of the precipitate often occurs as the product is less soluble than the intermediate.
- Purification:
 - Cool to 0°C. Add Ethanol/Water (1:1) to quench excess anhydride.
 - Filter the solid.^{[3][2]} Wash with cold Isopropanol.
 - Yield Expectation: 65–75% over two steps.

Method B: The Knoevenagel-Condensation Route

This method is preferred for synthesizing 6-substituted analogs (e.g., esters, nitriles) directly from aldehydes.

Reagents & Materials

- Substrate: 4-Amino-2-chloro-pyrimidine-5-carbaldehyde.
- Active Methylene: Diethyl malonate or Ethyl cyanoacetate (1.1 equiv).
- Base: Piperidine (0.1 equiv, catalytic) or NaOEt (1.0 equiv).
- Solvent: Ethanol or Toluene.

Step-by-Step Protocol

- Condensation:

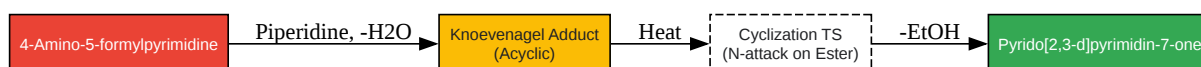
- Dissolve the aldehyde (1.0 equiv) and active methylene (1.1 equiv) in Ethanol (10 mL/g).
- Add Piperidine (catalytic, 5 drops per gram).
- Reflux at 78°C for 4–6 hours.
- Mechanism:^{[4][2][5][6][7][8][9]} The exocyclic amine attacks the ester carbonyl after the initial Knoevenagel condensation with the aldehyde.
- Self-Validating Check (NMR/TLC):
 - TLC: Look for a highly fluorescent spot (pyrido[2,3-d]pyrimidines are often fluorescent under UV 254/365).
 - NMR: The disappearance of the aldehyde singlet (~10.0 ppm) and the appearance of the vinyl proton (H-5) at ~8.5 ppm is diagnostic.
- Purification:
 - The product often precipitates upon cooling.
 - If no precipitate forms, concentrate to 50% volume and add n-Heptane.
 - Recrystallize from DMF/Water if high purity is required.

Troubleshooting & Optimization

Common failure modes and their scientific causality:

Observation	Root Cause	Corrective Action
Method A: Low Conversion	Catalyst poisoning or O ₂ presence.	Degas solvents thoroughly (freeze-pump-thaw). Switch to Pd(dppf)Cl ₂ . [4]
Method A: Decarboxylation	Overheating crotonic acid intermediate.	Keep temperature <110°C during the Heck step.
Method B: Open Chain Product	Knoevenagel occurred, but cyclization failed.	Switch base to NaOEt (stronger) to force the amide bond formation.
"Brick Dust" Product	High lattice energy of the bicycle.	Use aggressive solvents for analysis (TFA-d or DMSO-d ₆ at 80°C).

Mechanistic Pathway (Method B)



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Caption: Mechanistic flow of the Knoevenagel-Cyclization cascade.

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